

Structural Elucidation and IUPAC Standardization of Asymmetric Diacylhydrazines

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Compound of Interest

Compound Name: *Methyl 4-oxo-4-(2-propionylhydrazino)butanoate*

CAS No.: 1255147-06-8

Cat. No.: B1424941

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Case Study: Methyl Succinyl Propionyl Hydrazide

Executive Summary & Core Directive

In the field of drug development and peptidomimetic synthesis, trivial names often obscure the precise stereochemical and functional nature of a molecule. "Methyl succinyl propionyl hydrazide" is a classic example of semi-systematic nomenclature that describes chemical provenance rather than structural hierarchy.

This guide provides a rigorous derivation of the Preferred IUPAC Name (PIN) for this compound. It transitions from ambiguous trivial terminology to a definitive systematic name, supported by a validated synthesis protocol and structural confirmation methodologies. This document is designed for medicinal chemists requiring absolute precision in compound registration and patent filing.

Structural Analysis & Deconstruction

To derive the correct IUPAC name, we must first reverse-engineer the molecular structure from its trivial components. The name implies an asymmetric diacylhydrazine scaffold derived from two distinct acyl precursors.

Fragment Identification

Component	Trivial Name	Chemical Structure	IUPAC Equivalent
Fragment A	Methyl succinyl		4-Methoxy-4-oxobutanoyl
Fragment B	Propionyl		Propanoyl
Core	Hydrazide		Hydrazine (backbone)

Connectivity Logic

The term "Hydrazide" in this context suggests a N,N'-diacylhydrazine structure. The "Methyl succinyl" moiety refers to the monomethyl ester of succinic acid acting as an acylating agent.

- Structure:

IUPAC Nomenclature Derivation

The derivation follows the IUPAC Nomenclature of Organic Chemistry (Blue Book P-66) hierarchy.

Step-by-Step Priority Rules

- Principal Functional Group Determination: The molecule contains both an Ester () and a Hydrazide ().
 - Rule: Esters have higher priority than amides and hydrazides.
 - Result: The parent compound is an Ester. The suffix will be -oate.
- Parent Chain Selection: The ester is part of the succinyl-derived chain.

- Chain: Butane (4 carbons).
- Principal Group: Methyl ...[\[1\]](#) butanoate.[\[1\]](#)
- Numbering: Carbon 1 is the ester carbonyl carbon (
).
 - : Ester Carbonyl.
 - : The carbon attached to the hydrazide nitrogen.
- Substituent Naming (The Hydrazide Linker): At position 4, the chain is attached to a nitrogen. The group is
.
 - This is a hydrazinyl group substituted at the
-position (or position 2 of the hydrazine).
 - The substituent on the hydrazine is propanoyl (propionyl).
 - Combined Substituent Name: 2-propanoylhydrazinyl.
 - Since the

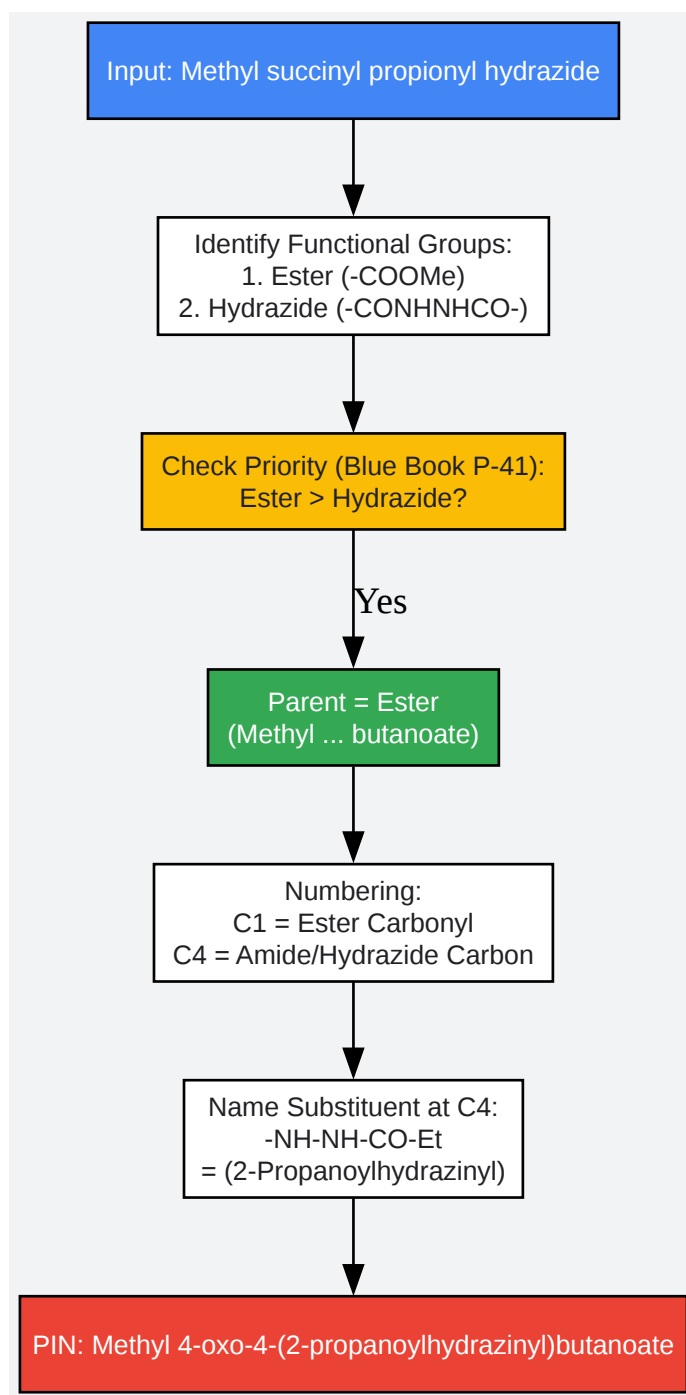
is a carbonyl group that is part of the parent butane chain but modified, we treat the oxygen as an "oxo" substituent if we name the chain as a generic alkane, OR we treat the whole group.
 - Refined Approach (P-65.1.3.3): When an amide/hydrazide is formed at the end of a chain named as an ester, it is often treated as a substituent on the acyl group. However, the most precise method for this acyclic structure is to name the ester as the parent and the rest as a substituent on the terminal carbon.
 - Correct Construction: Methyl 4-oxo-4-(2-propanoylhydrazinyl)butanoate.

The Preferred IUPAC Name (PIN)

Methyl 4-oxo-4-(2-propanoylhydrazinyl)butanoate

Note on Ambiguity: If the trivial name implied "Methylsuccinyl" as a single alkyl-substituted succinyl group (e.g., 2-methylbutanedioic acid derivative), the structure would differ. However, standard chemical convention dictates that "Methyl succinyl" with a space refers to the methyl ester.

Nomenclature Decision Tree (Visualization)



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Figure 1: Logical decision tree for deriving the systematic IUPAC name from the trivial description.

Synthesis & Validation Protocol

To ensure the name corresponds to a physical reality, the following synthesis protocol is provided. This method utilizes a "bottom-up" approach to avoid polymerization, which is a common risk when working with bifunctional succinyl derivatives.

Reaction Scheme

Reagents:

- Succinic anhydride (Precursor A)
- Methanol (excess)
- Thionyl Chloride ()
- Propionyl hydrazide (Precursor B)

Pathway:

- Ring Opening: Succinic anhydride + MeOH
Monomethyl succinate.
- Activation: Monomethyl succinate +
Methyl 4-chloro-4-oxobutanoate (Methyl succinyl chloride).
- Coupling: Methyl succinyl chloride + Propionyl hydrazide

Target Molecule.

Detailed Experimental Protocol

Step 1: Preparation of Methyl Succinyl Chloride

- Dissolve 10.0 g of succinic anhydride in 50 mL of anhydrous methanol. Reflux for 2 hours to generate monomethyl succinate.
- Evaporate excess methanol under reduced pressure.

- Redissolve the residue in 50 mL dry DCM. Add 1.2 eq of thionyl chloride dropwise at 0°C.
- Reflux for 1 hour. Remove solvent and excess

in vacuo. Yields crude Methyl 4-chloro-4-oxobutanoate as a colorless oil.[\[2\]](#)

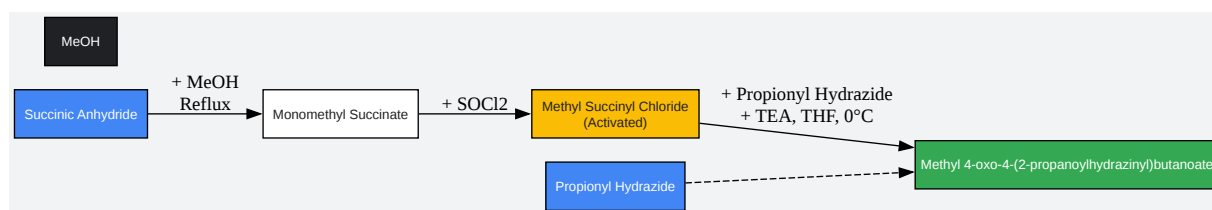
Step 2: Hydrazide Coupling (The Critical Step)

- Setup: Flame-dry a 250 mL round-bottom flask under Nitrogen atmosphere.
- Solvent: Dissolve 1.0 eq of Propionyl hydrazide in anhydrous THF (Tetrahydrofuran). Add 1.1 eq of Triethylamine (TEA) as an acid scavenger.
- Addition: Cool solution to 0°C. Add the crude Methyl succinyl chloride (dissolved in minimal THF) dropwise over 30 minutes. Critical: Slow addition prevents the formation of symmetrical dimers.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4 hours.
- Workup: Filter off the triethylamine hydrochloride salt. Concentrate the filtrate.
- Purification: Recrystallize from Ethanol/Hexane or purify via flash column chromatography (Silica gel, EtOAc/Hexane gradient).

Analytical Validation (Self-Validating Metrics)

Technique	Expected Signal	Structural Assignment
1H NMR (DMSO-d6)	3.60 (s, 3H)	Methyl ester ()
2.50-2.60 (m, 4H)	Succinyl backbone ()	
1.05 (t, 3H), 2.10 (q, 2H)	Propionyl ethyl group	
9.80, 10.10 (s, 2H)	Hydrazide protons ()	
IR Spectroscopy	1735	Ester stretch
1680, 1660	Diacylhydrazide stretches	

Synthesis Workflow Visualization



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Figure 2: Convergent synthesis pathway preventing symmetrical byproduct formation.

Applications in Drug Discovery

Understanding the nomenclature and synthesis of this compound is critical for:

- **Peptidomimetics:** The diacylhydrazine unit acts as an aza-peptide bond isostere, mimicking the turn structure of proteins while resisting enzymatic hydrolysis.
- **Cross-linking Reagents:** The distinct reactivity of the ester (nucleophilic attack) and the hydrazide (H-bonding donor) allows this molecule to serve as a heterobifunctional linker.
- **Prodrug Design:** The methyl ester can be hydrolyzed in vivo by esterases to release the free acid form, altering solubility and pharmacokinetics.

References

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
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